

"Ethyl 5,5,5-trifluoro-4-oxopentanoate" molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl 5,5,5-trifluoro-4-oxopentanoate*

Cat. No.: *B1317320*

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Technical Guide: Ethyl 5,5,5-trifluoro-4-oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Ethyl 5,5,5-trifluoro-4-oxopentanoate**. The information is curated for professionals in research and development who require detailed technical data and experimental procedures.

Core Compound Properties

Ethyl 5,5,5-trifluoro-4-oxopentanoate is a fluorinated organic compound with applications as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. Its trifluoromethyl group can impart unique properties to target molecules, such as increased metabolic stability and binding affinity.

Property	Value	Source
Molecular Formula	$C_7H_9F_3O_3$	
Molecular Weight	198.14 g/mol	

Synthesis of Ethyl 5,5,5-trifluoro-4-oxopentanoate

The primary method for the synthesis of **Ethyl 5,5,5-trifluoro-4-oxopentanoate** and structurally similar β -keto esters is the Claisen condensation reaction. This reaction involves the condensation of an ester with an enolizable proton with another ester in the presence of a strong base.

Experimental Protocol: Claisen Condensation

The following protocol is adapted from a method described for the synthesis of a closely related compound, 4,4,4-ethyl trifluoroacetoacetate, and can be modified for the synthesis of **Ethyl 5,5,5-trifluoro-4-oxopentanoate**.^[1]

Materials:

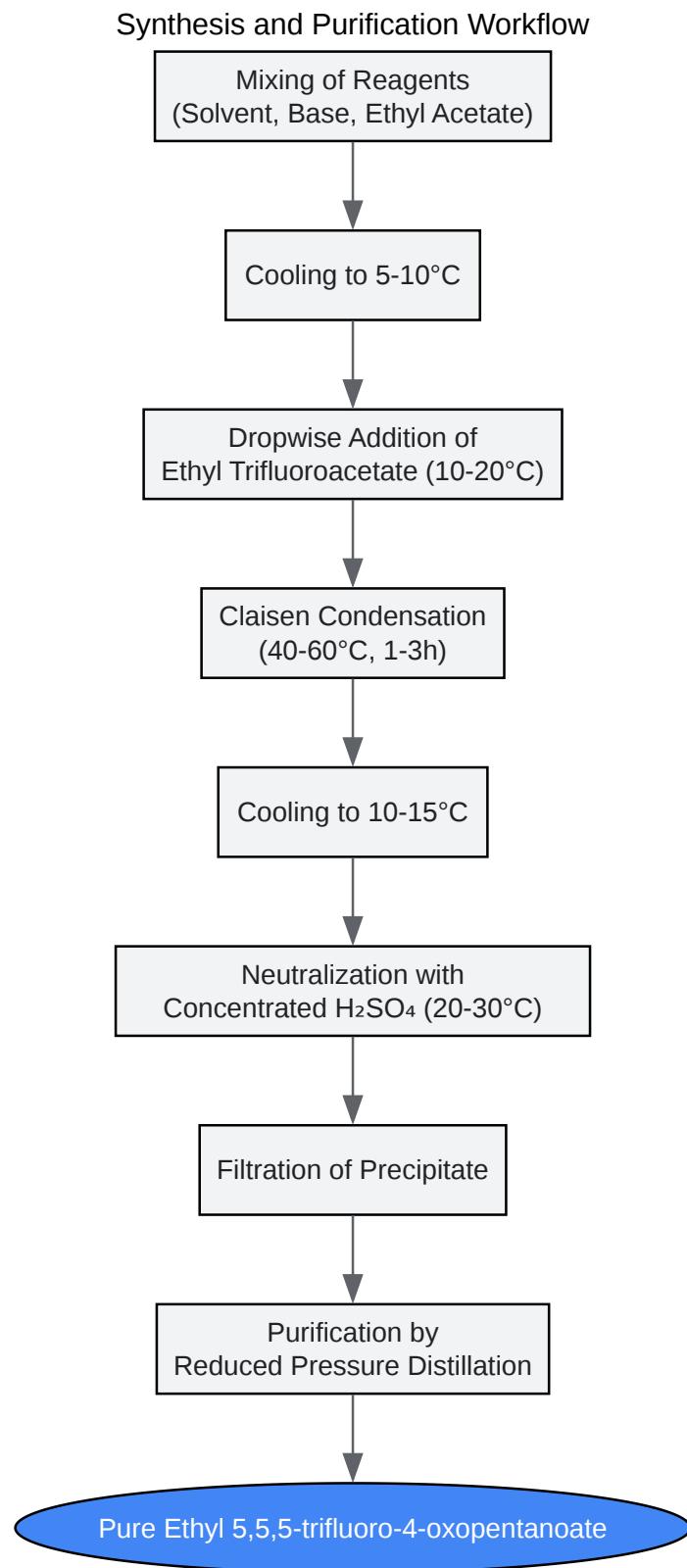
- Ethyl trifluoroacetate
- Ethyl acetate
- Sodium ethoxide solution in ethanol (20%)
- Anhydrous ethanol
- Concentrated sulfuric acid (or other suitable acid for neutralization)
- Organic solvent (e.g., cyclohexane, anhydrous ethanol)

Procedure:

- Reaction Setup: In a reactor equipped with a stirrer, thermometer, and dropping funnel, add the organic solvent and the sodium ethoxide solution. Begin stirring and then add ethyl acetate.
- Cooling: Cool the reaction mixture to a temperature between 5-10°C.
- Addition of Ethyl Trifluoroacetate: Slowly add ethyl trifluoroacetate dropwise to the reaction mixture, ensuring the temperature is maintained between 10-20°C.

- Reaction: After the addition is complete, allow the reaction to proceed at a controlled temperature (e.g., 40-60°C) for a period of 1 to 3 hours.
- Quenching: Cool the reaction mixture to 10-15°C. Slowly add concentrated sulfuric acid dropwise to neutralize the reaction mixture, keeping the temperature between 20-30°C.
- Workup:
 - After neutralization, a precipitate of sodium sulfate will form. The reaction mixture will be a turbid solution.
 - Filter the mixture to remove the solid precipitate.
 - Wash the filter cake with a suitable organic solvent (e.g., ethyl acetate).
 - Combine the filtrate and the washings.
- Purification:
 - The crude product is purified by distillation under reduced pressure.

Experimental Workflow: Synthesis and Purification

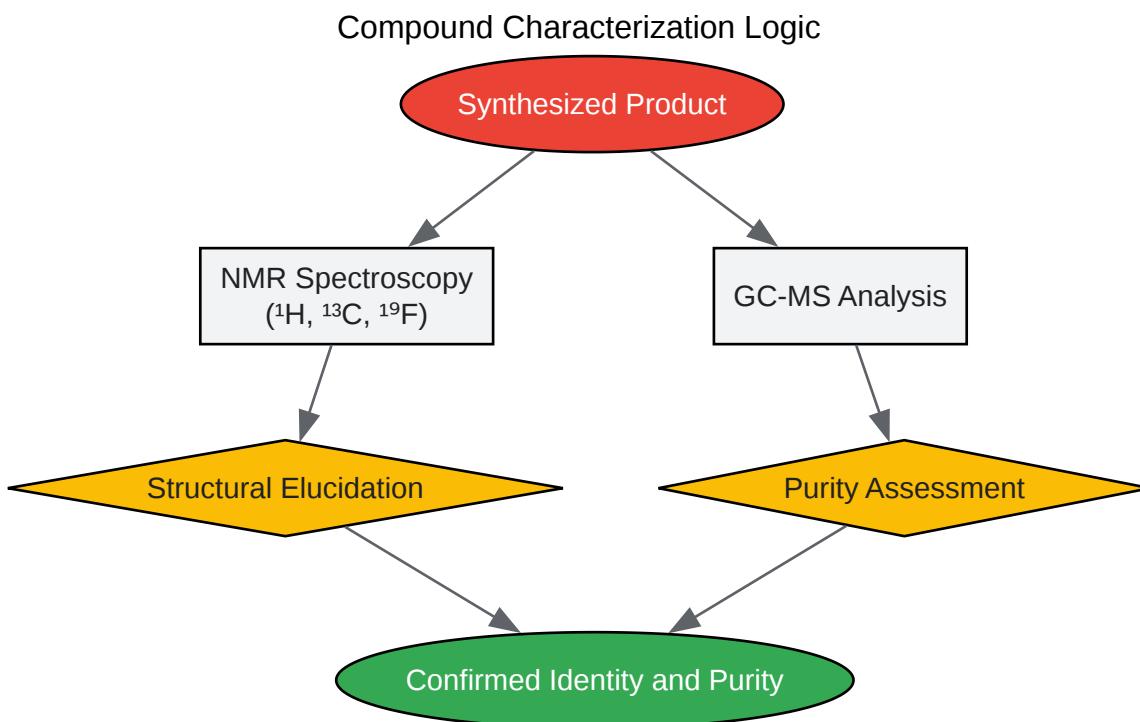
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Caption: Workflow for the synthesis of **Ethyl 5,5,5-trifluoro-4-oxopentanoate**.

Analytical Characterization

The characterization of the synthesized **Ethyl 5,5,5-trifluoro-4-oxopentanoate** is crucial to confirm its identity and purity. The primary analytical techniques employed for this purpose are Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography-Mass Spectrometry (GC-MS).

Logical Relationship for Compound Characterization



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Caption: Logical flow for the analytical characterization of the final product.

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References

- 1. CN103694119A - The preparation method of 4,4,4-ethyl trifluoroacetoacetate - Google Patents [patents.google.com]
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